

Ethyl stearate molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethyl stearate*
Cat. No.: B029559

[Get Quote](#)

In-Depth Technical Guide: Ethyl Stearate

For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data on **ethyl stearate**, a fatty acid ester utilized across the pharmaceutical, cosmetic, and food industries for its properties as an emollient, lubricant, and plasticizer.^{[1][2][3]} **Ethyl stearate** is the ester formed from the condensation of stearic acid and ethanol.^[4]

Chemical Identity and Properties

Ethyl stearate, also known as ethyl octadecanoate, is a long-chain fatty acid ester.^{[4][5]} It belongs to a class of organic compounds known as fatty acid esters, which are derivatives of fatty acids. At room temperature, it typically appears as a colorless to pale yellow, oily liquid or a white, waxy solid with a mild, fatty odor.^{[1][3]} This compound is characterized by its hydrophobicity, being practically insoluble in water but soluble in alcohols and oils.^{[1][5]}

Quantitative Data Summary

The fundamental molecular and physical properties of **ethyl stearate** are summarized in the table below. This data is essential for its application in formulation development, chemical synthesis, and quality control.

Parameter	Value	Source
Molecular Formula	C ₂₀ H ₄₀ O ₂	[1] [2] [3] [4] [5] [6]
Molecular Weight	312.5 g/mol	[5]
Alternate Molecular Weight	312.53 g/mol	[1] [2] [4] [6]
Alternate Molecular Weight	312.54 g/mol	[3]
CAS Number	111-61-5	[1] [4]
Melting Point	33.4 °C	[2] [5]
Alternate Melting Point	34-38 °C	[3] [4]
Boiling Point	213-215 °C @ 15 mmHg	[2] [3] [4] [5]
Density	0.880-0.900 g/cm ³	[2] [5]

Applications in Research and Development

In drug development and research, **ethyl stearate** serves multiple functions:

- Solvent and Carrier: It is used as a solvent and carrier for various drug formulations, which can improve the solubility and bioavailability of active pharmaceutical ingredients.[\[3\]](#)
- Emollient in Topicals: In dermatological and cosmetic formulations, its emollient properties help to soften and smooth the skin, making it a common ingredient in creams and lotions.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Model Compound: Researchers utilize **ethyl stearate** as a model compound in studies related to lipid chemistry and in the synthesis of surfactants.[\[3\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ETHYL STEARATE - Ataman Kimya [atamanchemicals.com]
- 2. Ethyl Stearate | Chemical Bull Pvt. Ltd. [chemicalbull.com]
- 3. chemimpex.com [chemimpex.com]
- 4. ETHYL STEARATE | 111-61-5 [chemicalbook.com]
- 5. Ethyl stearate | C20H40O2 | CID 8122 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. ethyl stearate, 111-61-5 [thegoodsentscompany.com]
- To cite this document: BenchChem. [Ethyl stearate molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b029559#ethyl-stearate-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com